

Essential Safety and Operational Guidance for Handling MitoTam Bromide, Hydrobromide

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Compound of Interest

Compound Name: MitoTam bromide, hydrobromide

Cat. No.: B10831154

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **MitoTam bromide, hydrobromide**. The following procedural guidance outlines the necessary personal protective equipment (PPE), handling protocols, and disposal plans to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A summary of the required personal protective equipment for handling **MitoTam bromide, hydrobromide** is provided in the table below. This is based on the GHS classification of the substance as an oral acute toxicant (Category 4) and hazardous to the aquatic environment.^[1]

Protection Type	Required Equipment	Specifications and Remarks
Eye Protection	Safety goggles with side-shields	Must be worn to protect against dust and aerosol formation. [1]
Hand Protection	Protective gloves	Use impervious gloves. Change gloves immediately if contaminated.
Skin and Body Protection	Impervious clothing	A lab coat or other protective clothing should be worn to prevent skin contact. [1]
Respiratory Protection	Suitable respirator	Recommended when handling the powder form to avoid inhalation. [1] Ensure adequate ventilation in the work area. [1]

Handling and Storage Protocols

Safe Handling:

- Avoid inhalation, and contact with eyes and skin.[\[1\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)
- Work in a well-ventilated area, preferably with an appropriate exhaust ventilation system.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory when using this product.[\[1\]](#)
- Wash hands and skin thoroughly after handling.[\[1\]](#)

Storage Conditions:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area.[\[1\]](#)

- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- Recommended storage temperature is -20°C for the powder form and -80°C when in solvent.
[\[1\]](#)

Spill Response and Disposal Plan

Accidental Release Measures: In the event of a spill, it is crucial to collect the spillage to prevent environmental contamination.[\[1\]](#)

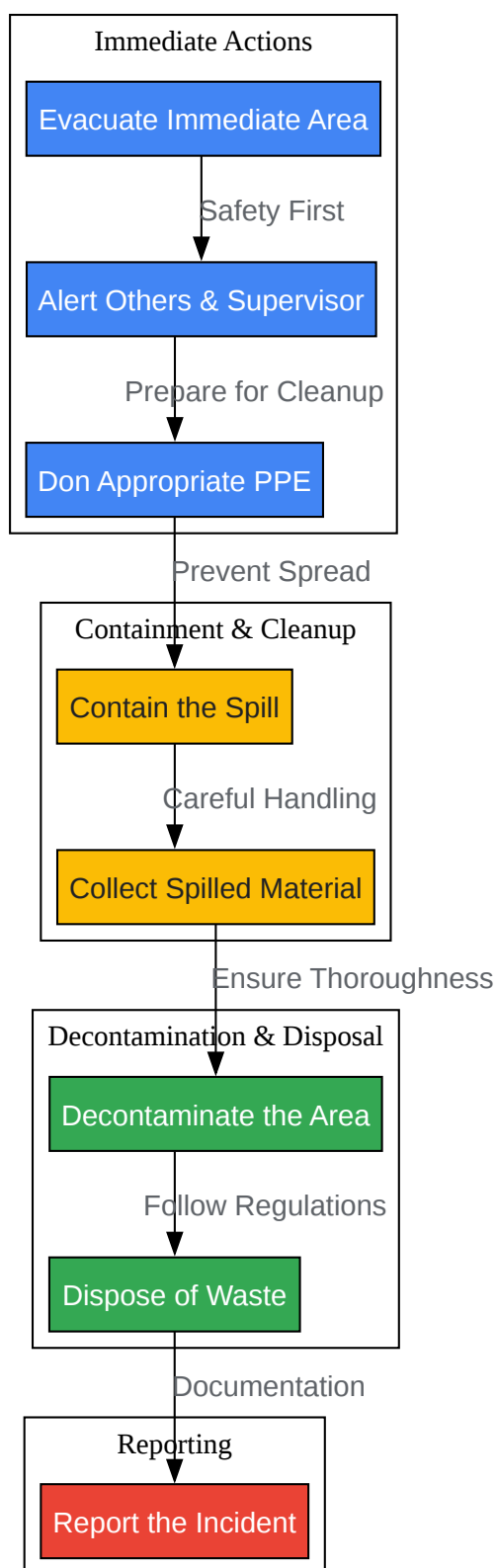
Disposal:

- Dispose of the contents and the container at an approved waste disposal plant.[\[1\]](#)
- Avoid release to the environment.[\[1\]](#)

Emergency First Aid Procedures

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#) Rinse the mouth.[\[1\]](#)
- Eye Contact: Remove contact lenses if present. Flush eyes immediately with large amounts of water, separating the eyelids to ensure adequate flushing.[\[1\]](#) Seek medical attention promptly.[\[1\]](#)
- Skin Contact: Rinse the skin thoroughly with large amounts of water.[\[1\]](#) Remove contaminated clothing and shoes and seek medical advice.[\[1\]](#)
- Inhalation: Move the individual to fresh air immediately.[\[1\]](#)

MitoTam Bromide, Hydrobromide Spill Response Workflow



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Caption: Workflow for a chemical spill response.

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References

- 1. MitoTam bromide, hydrobromide|1634624-73-9|MSDS [dcchemicals.com]
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